

# Application Notes: Preparation of PFK-158 Stock Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pfk-158

Cat. No.: B610067

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## Introduction

**PFK-158** is a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-bisphosphatase 3 (PFKFB3), an enzyme that plays a critical role in regulating glycolytic flux.[1] By inhibiting PFKFB3, **PFK-158** effectively reduces glucose uptake, ATP production, and lactate release, which can induce apoptosis and autophagy in cancer cells.[2][3] Its ability to target the metabolic profile of tumor cells makes it a significant compound in cancer research and drug development.[4] Proper preparation of **PFK-158** stock solutions is the foundational step for ensuring reproducible and reliable results in both in vitro and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of **PFK-158** stock solutions.

## Physicochemical and Solubility Data

Accurate preparation of stock solutions begins with understanding the compound's physical and chemical properties. The following table summarizes key quantitative data for **PFK-158**.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>11</sub> F <sub>3</sub> N <sub>2</sub> O	[2]
Molecular Weight	328.29 g/mol	
CAS Number	1462249-75-7	
Appearance	White to light yellow/beige solid powder	
Purity	≥98% (HPLC)	
Solubility in DMSO	Varies by supplier: 1 mg/mL to 66 mg/mL (up to 201 mM). A concentration of 50 mg/mL (152.30 mM) is commonly cited.	
Solubility in Ethanol	~4 mg/mL	
Solubility in Water	Insoluble	
Storage (Powder)	-20°C for up to 3 years; 2-8°C for short-term	
Storage (Stock Solution)	-80°C for 6-12 months; -20°C for 1 month. Avoid repeated freeze-thaw cycles.	

Note: Solubility can vary between batches. It is recommended to use high-purity, anhydrous or newly opened dimethyl sulfoxide (DMSO), as its hygroscopic nature can significantly reduce the solubility of **PFK-158**.

## Experimental Protocol: Preparing a 10 mM PFK-158 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **PFK-158** in DMSO.

### Materials

- **PFK-158** powder (CAS 1462249-75-7)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Sterile, nuclease-free polypropylene tubes for aliquots
- Pipettes and sterile filter tips
- Vortex mixer
- Sonicator (optional, but recommended)

#### Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **PFK-158** before handling.

#### Procedure

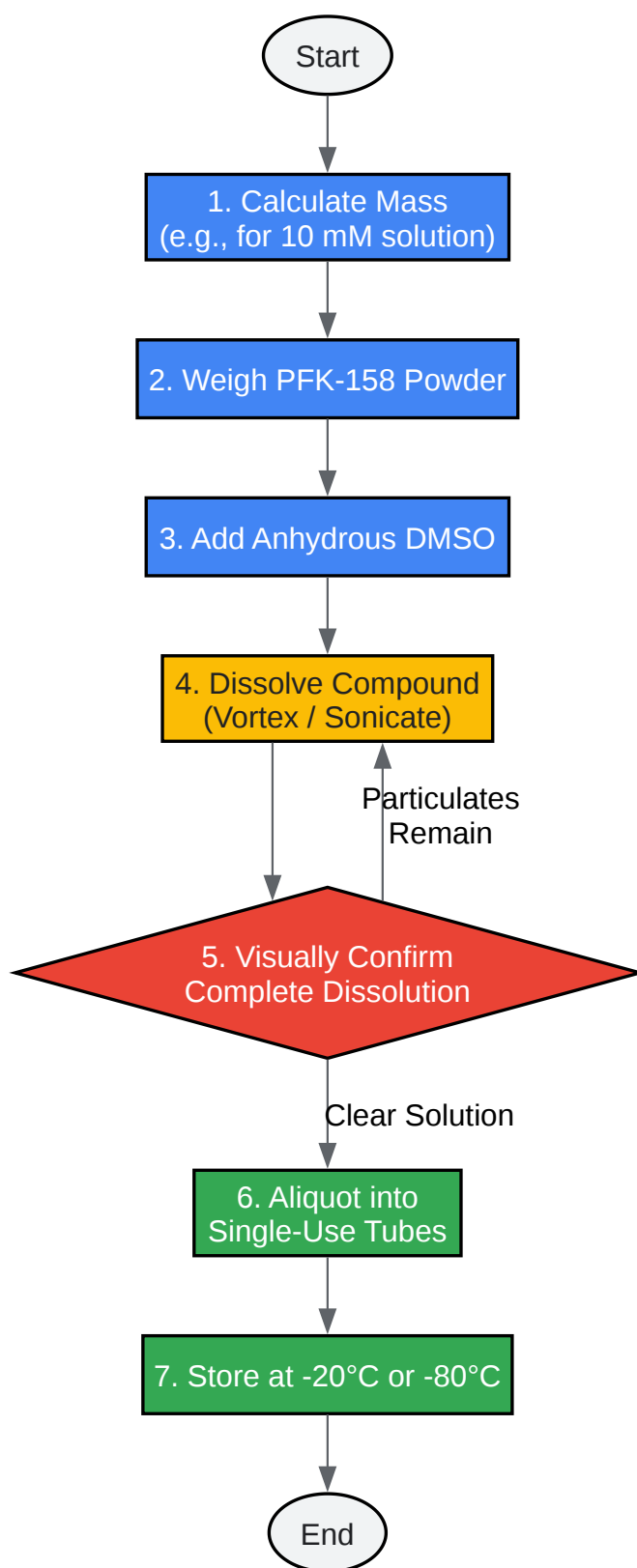
- Calculate Required Mass:
  - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
    - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
  - For example, to prepare 1 mL of a 10 mM solution:
    - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 328.29 \text{ g/mol} / 1000 = 3.28 \text{ mg}$

- Weighing **PFK-158**:
  - Tare a sterile microcentrifuge tube or vial on the analytical balance.
  - Carefully weigh out the calculated mass (e.g., 3.28 mg) of **PFK-158** powder and add it to the tared container.
- Dissolution:
  - Using a calibrated pipette, add the calculated volume of DMSO (e.g., 1 mL) to the container with the **PFK-158** powder.
  - Cap the container securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Gentle warming (to no more than 37°C) can also be applied if necessary.
  - Visually inspect the solution to ensure it is clear and free of any visible particulates.
- Aliquoting and Storage:
  - Once the **PFK-158** is completely dissolved, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile polypropylene tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
  - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
  - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (6-12 months).

## Visualized Workflow and Signaling Pathway

### Experimental Workflow: **PFK-158** Stock Solution Preparation

The following diagram illustrates the standard workflow for reconstituting **PFK-158** powder into a ready-to-use stock solution.

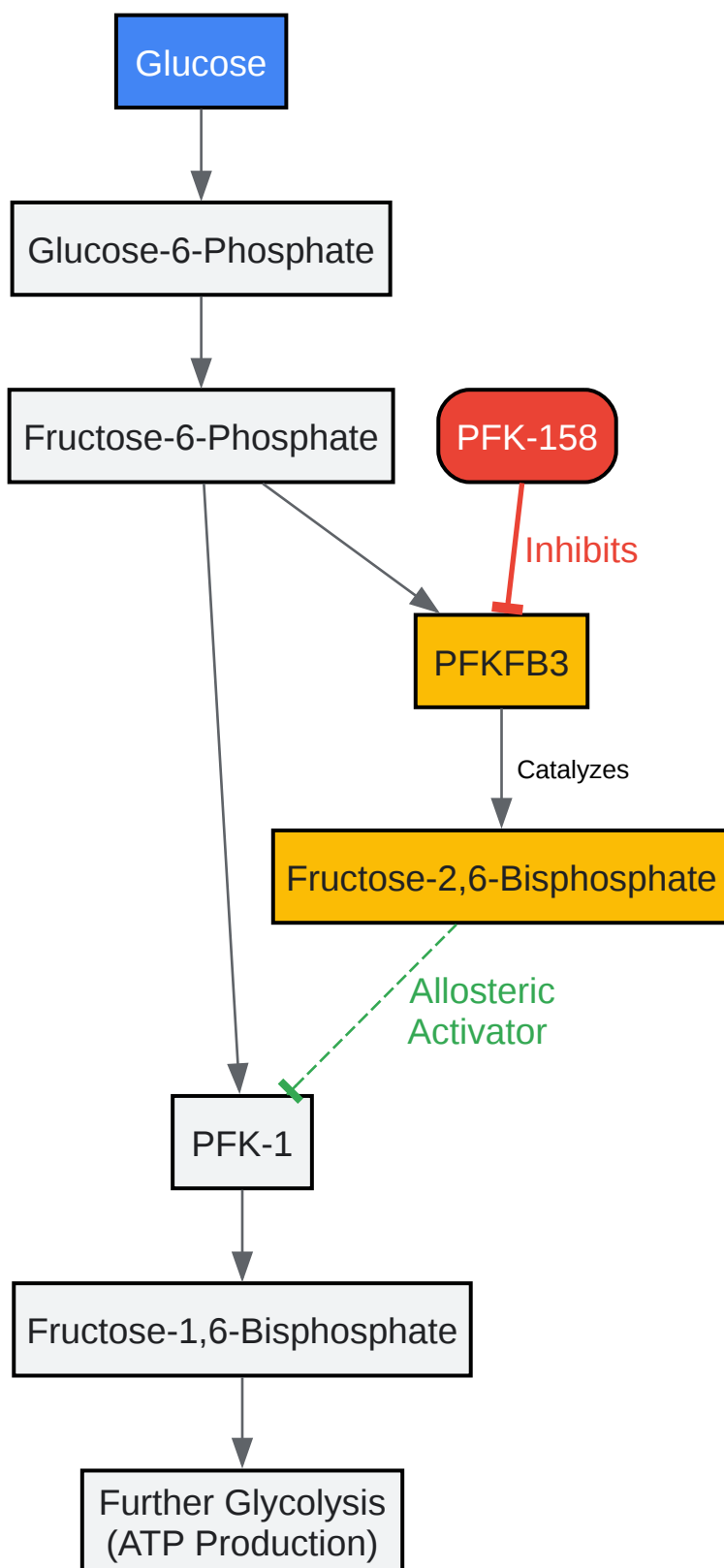


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Caption: Workflow for preparing **PFK-158** stock solution.

Signaling Pathway: **PFK-158** Mechanism of Action

This diagram illustrates the inhibitory action of **PFK-158** on the glycolytic pathway.



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Caption: **PFK-158** inhibits PFKFB3, reducing a key activator of glycolysis.

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Address: 3281 E Guasti Rd

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